

# Application Notes and Protocols for Adavosertib in Pediatric Solid Tumors

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## Compound of Interest

Compound Name: JYQ-194

Cat. No.: B15544475

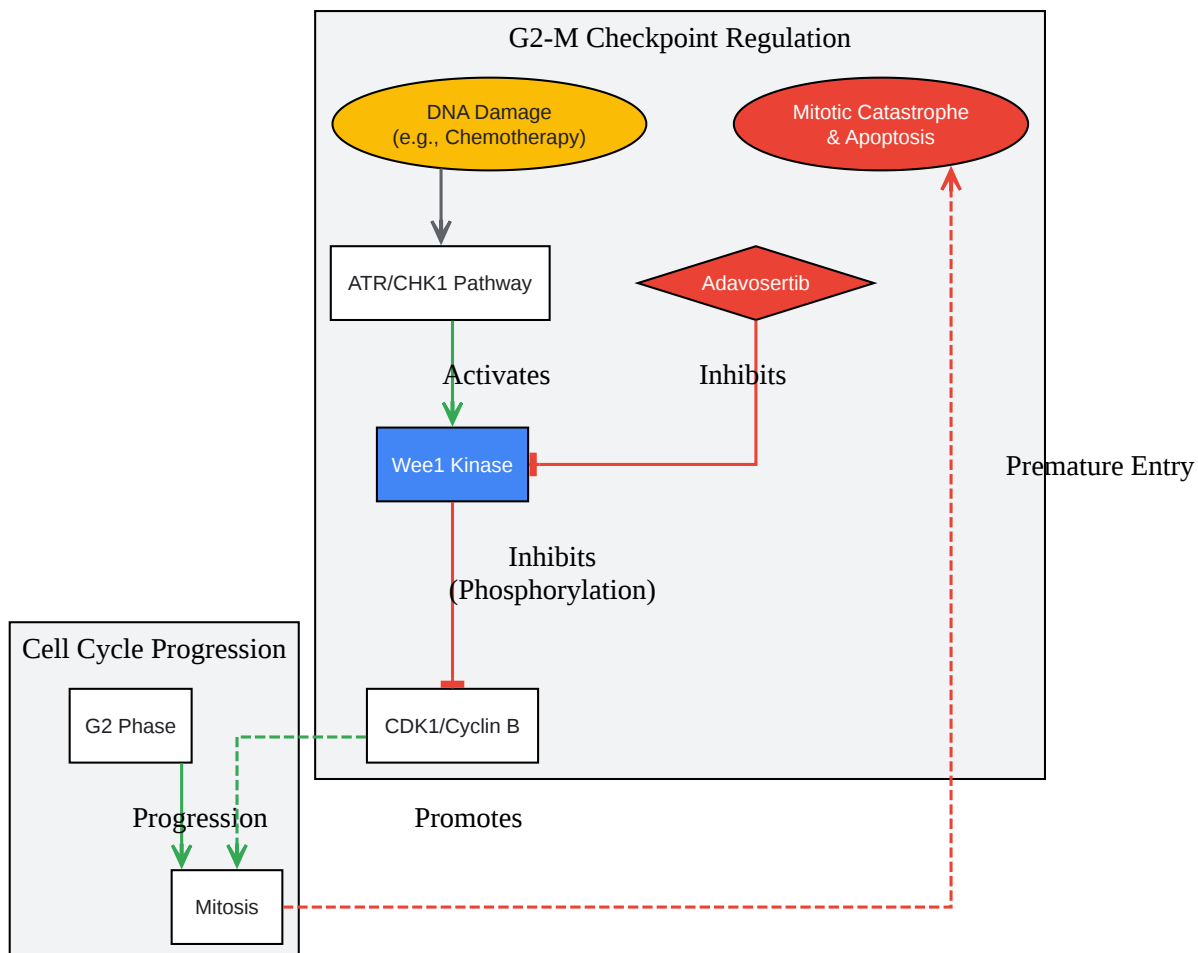
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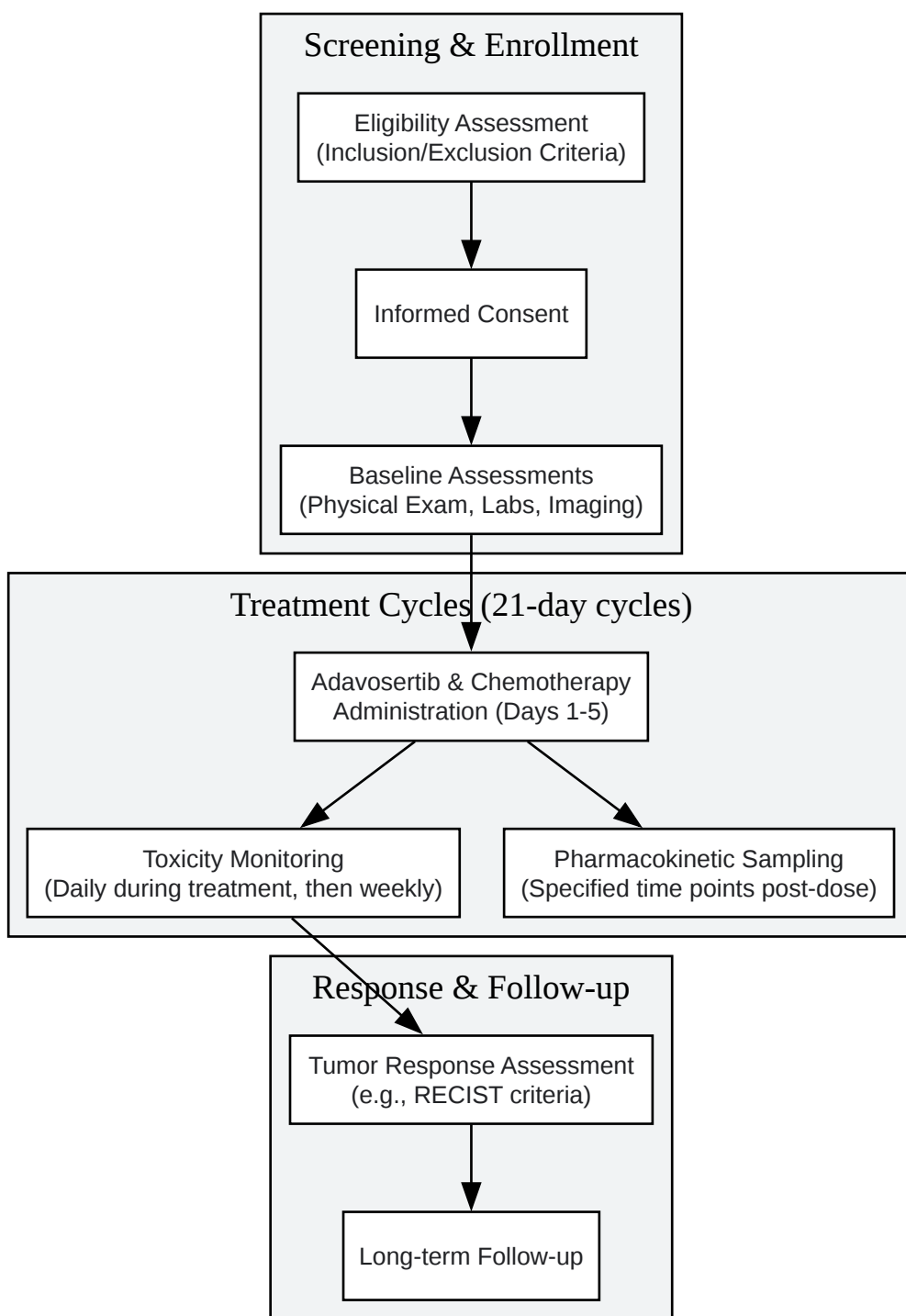
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosing, administration, and relevant experimental protocols for the Wee1 inhibitor adavosertib (AZD1775) in the context of pediatric solid tumors. The information is compiled from key clinical trials to guide preclinical and clinical research.

## Signaling Pathway of Adavosertib Action

Adavosertib is a small molecule inhibitor of Wee1 kinase, a critical regulator of the G2-M cell cycle checkpoint. In cancer cells with DNA damage, often induced by chemotherapy or radiation, Wee1 kinase activation leads to cell cycle arrest, allowing time for DNA repair. By inhibiting Wee1, adavosertib forces cells with damaged DNA to prematurely enter mitosis, leading to mitotic catastrophe and apoptosis. This mechanism is particularly relevant in tumors with underlying DNA damage response deficiencies, such as those with TP53 mutations.





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